

Fmoc-L-Phe-MPPA vs standard Fmoc-Phe-OH synthesis

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Compound Focus: Fmoc-L-Phe-MPPA

CAS No.: 864876-92-6

Cat. No.: S6590700

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Fmoc-Phe-OH Overview and Properties

Fmoc-Phe-OH (CAS 35661-40-6), also known as N- α -Fmoc-L-phenylalanine, is a fundamental building block used in Fmoc solid-phase peptide synthesis (SPPS) [1] [2].

The table below summarizes its key characteristics:

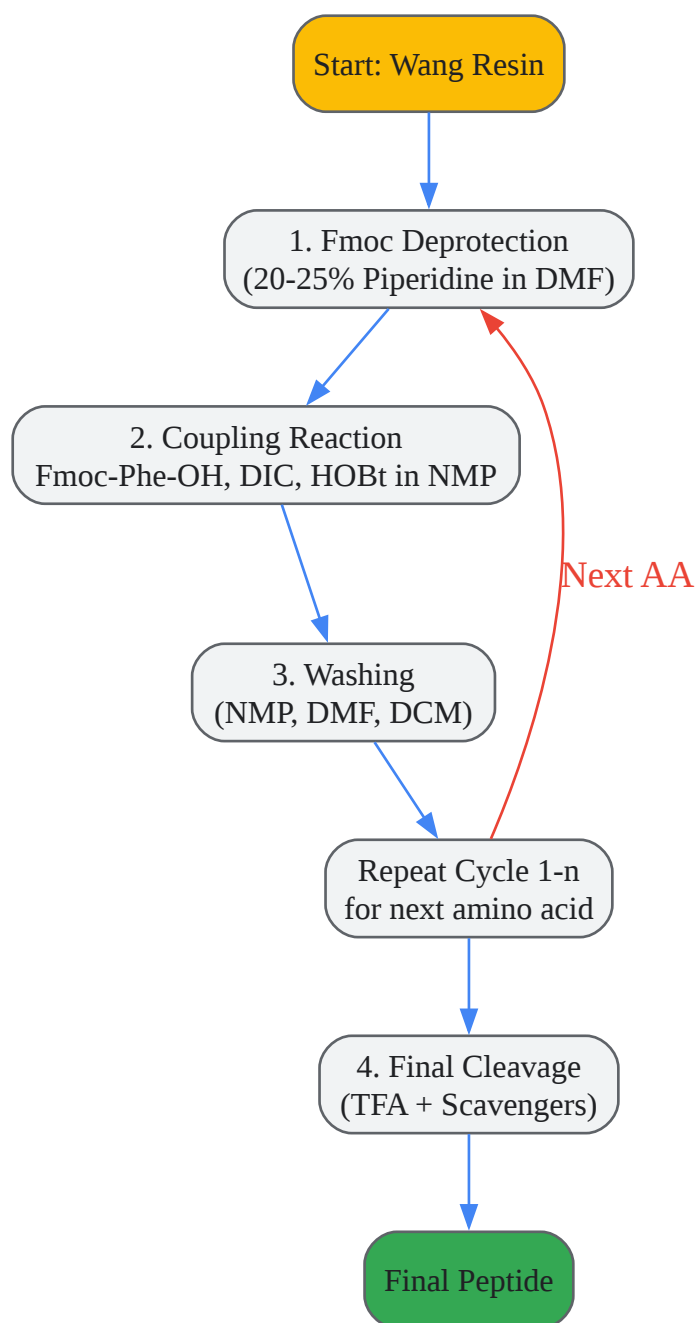
Property	Description
CAS Number	35661-40-6 [1] [3] [4]
Molecular Formula	C ₂₄ H ₂₁ NO ₄ [3] [4] [5]
Molecular Weight	387.43 g/mol [3] [4] [5]
Appearance	White to off-white crystalline powder [1] [4]
Melting Point	180 - 188 °C [1] [3]
Purity (HPLC)	Typically $\geq 98.0\%$ to $\geq 99.0\%$ [1] [4]

Property	Description
Application	Standard protected amino acid for introducing phenylalanine residues during peptide synthesis [1] [2]

Fmoc-Phe-OH in Peptide Synthesis: Application and Protocol

Fmoc-Phe-OH is a cornerstone of the Fmoc-SPPS strategy, which is widely used due to its mild reaction conditions and orthogonality with other protecting groups [6] [2].

The following diagram illustrates the typical solid-phase peptide synthesis workflow using Fmoc-protected amino acids:



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A specific published protocol from a 2008 research paper provides experimental details for using this compound [7]:

- **Immobilization:** Fmoc-Phe-OH was attached to Wang resin using **MSNT (1-(Mesitylene-2-sulfonyl)-3-nitro-1H-1,2,4-triazole)** and **N-Methylimidazole** in dry dichloromethane, shaken overnight at room temperature [7].

- **Coupling:** Subsequent amino acids (e.g., Fmoc-Leu-OH, Fmoc-Met-OH) were coupled using **DIC (Diisopropylcarbodiimide)** and **HOBt (Hydroxybenzotriazole)** in **NMP (N-Methyl-2-pyrrolidone)**. Reactions were typically complete within 3 hours, monitored by the Kaiser test [7].
- **Deprotection:** The Fmoc group was removed using a **25% solution of piperidine in DMF** [7].
- **Cleavage:** The final peptide was cleaved from the resin using a mixture of **TFA (Trifluoroacetic acid), water, EDT (Ethanedithiol), and TIS (Triisopropylsilane)** [7].

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References

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